

# An In-depth Technical Guide to 3-Bromofluorobenzene- $^{13}\text{C}_6$

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## Compound of Interest

Compound Name: 3-Bromofluorobenzene- $^{13}\text{C}_6$

Cat. No.: B12055716

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1173020-50-2 Synonyms: m-Bromofluorobenzene- $^{13}\text{C}_6$ , m-Fluorobromobenzene- $^{13}\text{C}_6$ , m-Fluorophenyl bromide- $^{13}\text{C}_6$

## Introduction

3-Bromofluorobenzene- $^{13}\text{C}_6$  is the  $^{13}\text{C}$  isotopically labeled version of 3-Bromofluorobenzene. It is a versatile aromatic compound utilized in organic synthesis and pharmaceutical research. The incorporation of stable heavy isotopes like Carbon-13 into molecules is primarily for their use as tracers in quantitative analysis during the drug development process. This guide provides a comprehensive overview of its chemical and physical properties, safety information, and its role as a synthetic intermediate.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 3-Bromofluorobenzene- $^{13}\text{C}_6$ .

Property	Value	Source
CAS Number	1173020-50-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	$^{13}\text{C}_6\text{H}_4\text{BrF}$	<a href="#">[1]</a>
Molecular Weight	180.95 g/mol	<a href="#">[1]</a>
Appearance	Colorless to almost colorless clear liquid	
Purity	Chemical Purity: 95%, Isotopic Purity: 99%	<a href="#">[2]</a> <a href="#">[3]</a>
SMILES	<chem>Br[13C]1=[13CH]--INVALID- LINK--[13CH][13CH]= [13CH]1</chem>	<a href="#">[1]</a>
LogP	3.2	<a href="#">[4]</a>

## Applications in Research and Development

As a stable isotope-labeled compound, 3-Bromofluorobenzene- $^{13}\text{C}_6$  is a valuable tool in several research areas:

- **Metabolic Flux Analysis (MFA):** The  $^{13}\text{C}$  labeling allows researchers to trace the metabolic fate of the molecule in biological systems.[\[1\]](#)
- **Pharmacokinetic Studies:** It serves as a tracer for quantitation during drug development, helping to determine the absorption, distribution, metabolism, and excretion (ADME) of drug candidates.[\[1\]](#)[\[4\]](#)
- **Synthetic Chemistry:** It is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its unique combination of bromine and fluorine substituents allows for the introduction of diverse functional groups.[\[5\]](#)
- **Materials Science:** The unlabeled form is used in the production of advanced materials like polymers and liquid crystals.[\[5\]](#)[\[6\]](#)

- Organic Electronics: It plays a role in the fabrication of organic semiconductors for devices such as organic light-emitting diodes (OLEDs).[5]

The general utility of 3-bromofluorobenzene as a building block is illustrated in its use in cross-coupling reactions to create complex molecules.[5]

## Safety and Handling

3-Bromofluorobenzene-<sup>13</sup>C<sub>6</sub> is classified as a flammable liquid and is harmful if swallowed. It also causes skin and serious eye irritation.[2]

### Hazard Identification

Hazard	Classification
Flammability	Flammable liquid and vapor (Category 3)
Acute Toxicity	Harmful if swallowed (Oral, Category 4)
Skin Corrosion/Irritation	Causes skin irritation (Category 2)
Eye Damage/Irritation	Causes serious eye irritation (Category 2)
LD50 (Oral, Rat)	670 mg/kg (unlabeled form)

Data is based on the Safety Data Sheet for the labeled compound, with some toxicological data referencing the unlabeled form.[2]

## Recommended Handling and Storage

- Handling: Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[2][7]
- Storage: Store at room temperature away from light and moisture in a well-ventilated place. Keep the container tightly closed.[2]
- First Aid:
  - If Swallowed: Call a doctor if you feel unwell.[2]

- In case of skin contact: Take off immediately all contaminated clothing and rinse skin with water.[8]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7]

## Experimental Protocols

While specific experimental protocols for the synthesis of the  $^{13}\text{C}_6$  labeled version are not publicly available, a general procedure for synthesizing the unlabeled m-bromofluorobenzene can be referenced.

### General Synthesis of m-Bromofluorobenzene (Unlabeled)

This procedure is for reference only and may not be directly applicable to the isotopically labeled compound without modification.

Procedure:

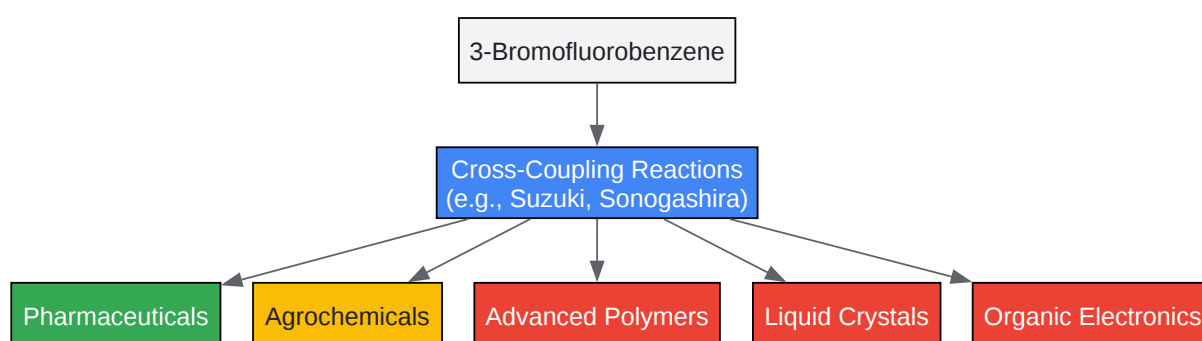
- A mixture of a diaryliodonium salt (0.5 mmol), a methylene halide (0.75 mmol), and acetonitrile (1 mL) is added to a 10 mL reaction tube.[9]
- The mixture is heated at 80 °C for 2 hours with vigorous stirring.[9]
- Reaction completion is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[9]
- After the reaction is complete, the mixture is cooled to room temperature.[9]
- 5 mL of water is added to the reaction mixture.[9]
- The product is extracted with ethyl acetate (3 x 10 mL).[9]

- The organic layers are combined, washed with water, and dried with anhydrous sodium sulfate.[9]
- The solvent is evaporated under reduced pressure to yield the crude product.[9]
- The crude product is purified by silica gel column chromatography using petroleum ether and ethyl acetate as eluents.[9]
- The structure of the purified product is confirmed by  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR.[9]

## Visualizations

### General Synthetic Utility Workflow

The following diagram illustrates the role of 3-Bromofluorobenzene as a versatile building block in synthetic chemistry.

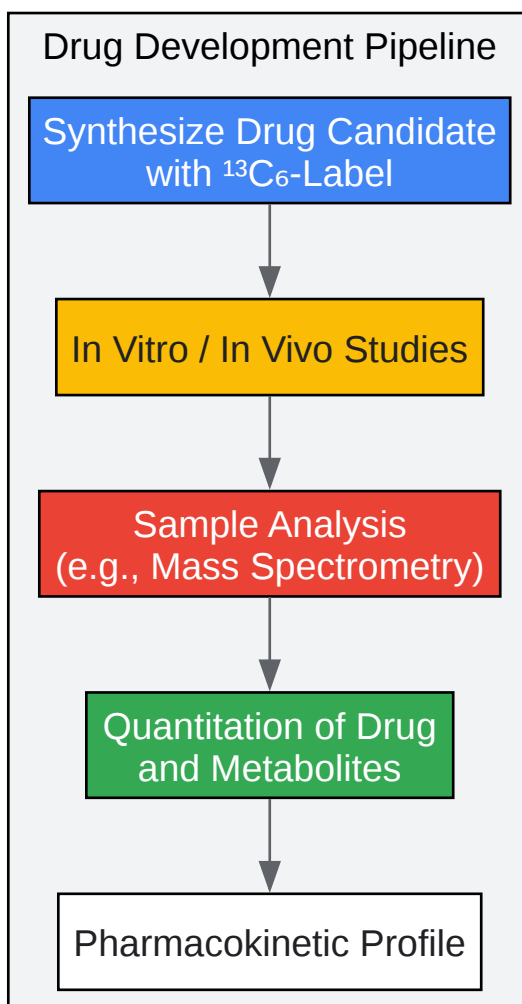


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Caption: Synthetic pathways leveraging 3-Bromofluorobenzene.

### Isotope Application Logic

This diagram shows the logical flow of using 3-Bromofluorobenzene- $^{13}\text{C}_6$  in research.



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Caption: Workflow for using  $^{13}\text{C}$ -labeled compounds in pharmacokinetics.

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## References

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